

Application Notes: Activating Indium Phosphide (InP) Photocathodes

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Compound of Interest

Compound Name: Cesium peroxide

Cat. No.: B1173433

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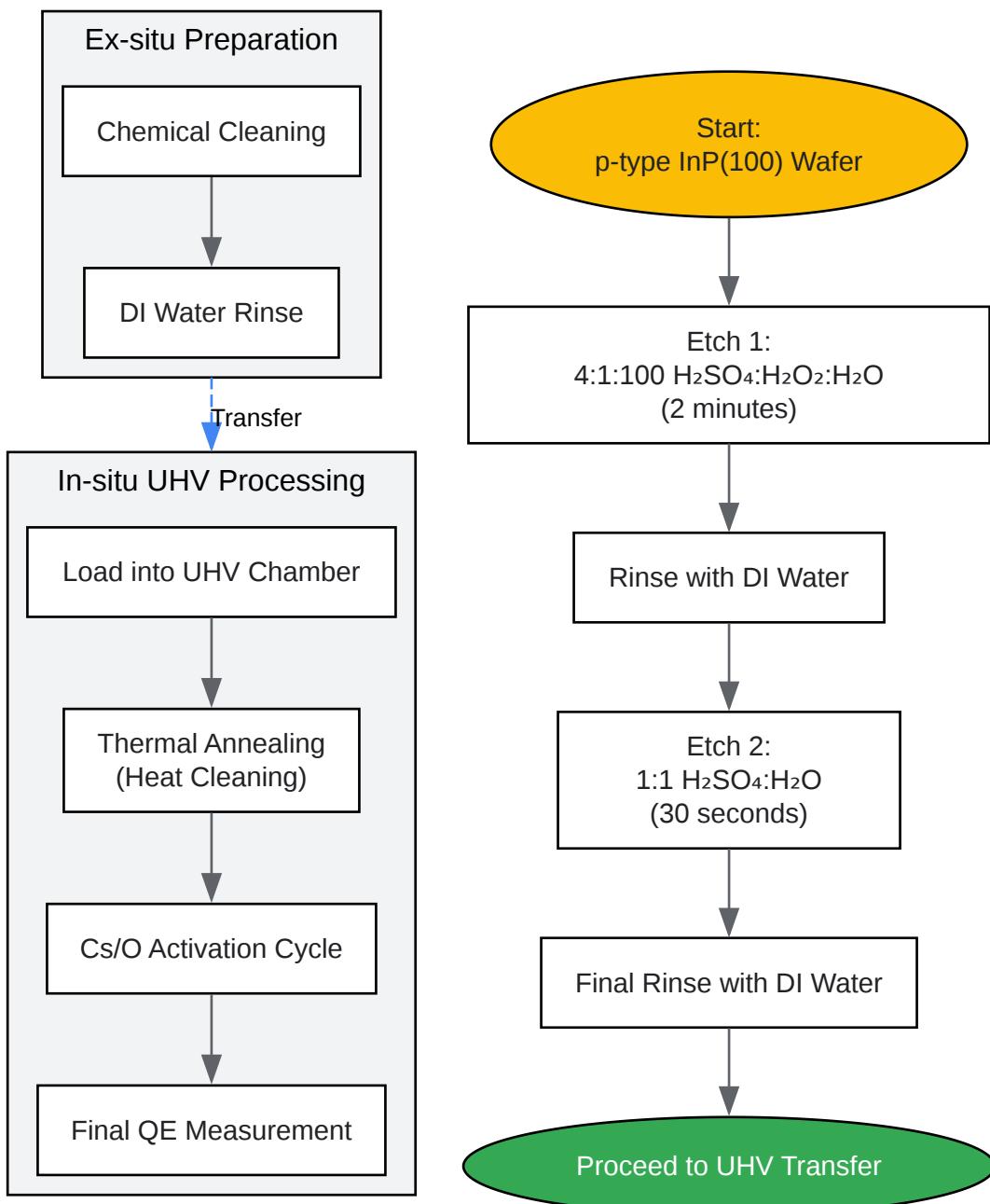
Introduction

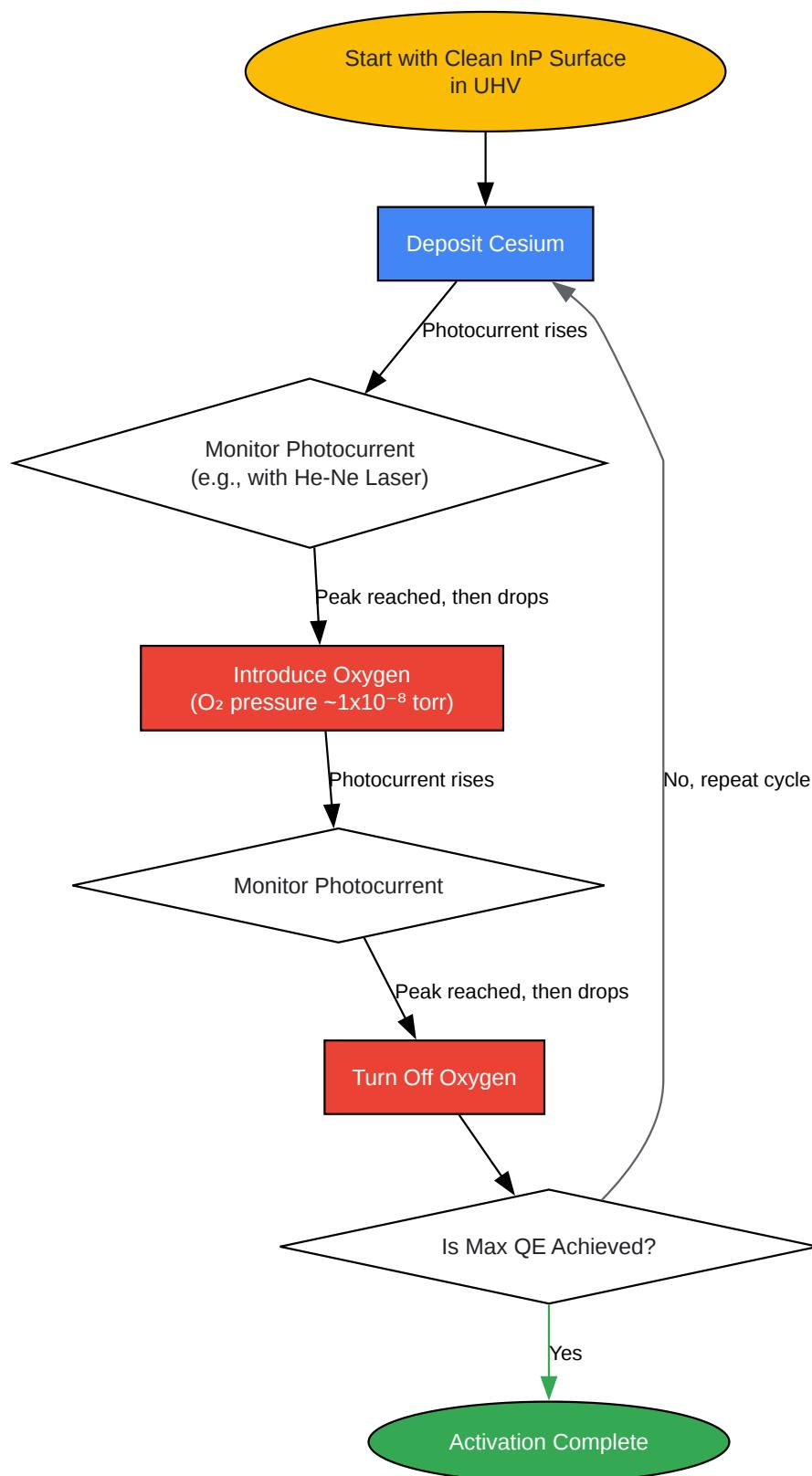
Indium Phosphide (InP) photocathodes are crucial components in applications requiring high quantum efficiency (QE) photoemission, such as infrared imaging devices and polarized electron sources.^[1] Achieving the desired Negative Electron Affinity (NEA) state, where the vacuum level is lower than the conduction band minimum in the bulk material, is accomplished through a meticulous surface activation process.^[2] This process involves the controlled deposition of cesium (Cs) and oxygen (O₂) onto an atomically clean InP surface. The formation of a specific Cs-O surface layer creates a dipole that effectively lowers the work function, enabling efficient photoemission.^{[2][3]}

This document provides a detailed protocol for the chemical cleaning, in-situ heat treatment, and subsequent activation of p-type InP(100) photocathodes with cesium and oxygen to routinely achieve high quantum efficiency.

Process Visualizations

The following diagrams illustrate the key workflows and logical steps involved in the InP photocathode activation procedure.



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References

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- 3. Formation of cesium peroxide and cesium superoxide on InP photocathode activated by cesium and oxygen (Journal Article) | OSTI.GOV [osti.gov]
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